

# Application of FAUC-312 in Studying Cognitive Function: Application Notes and Protocols

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## Compound of Interest

Compound Name: FAUC-312

Cat. No.: B1672302

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## Introduction

**FAUC-312** is a potent and highly selective dopamine D4 receptor partial agonist.[1] The dopamine D4 receptor, a G protein-coupled receptor, is densely expressed in cortical and limbic brain regions, particularly the prefrontal cortex, which is critically involved in executive functions.[2] Modulation of the D4 receptor is implicated in various cognitive processes, including working memory, attention, and cognitive flexibility.[2][3] Animal studies suggest that dopamine D4 receptor agonists can ameliorate cognitive deficits, making **FAUC-312** a valuable tool for investigating the role of D4 receptor signaling in both normal cognitive function and in pathological models of cognitive impairment associated with disorders like schizophrenia and ADHD.[4][5][6]

These application notes provide an overview of **FAUC-312**'s pharmacological properties and offer detailed protocols for its use in preclinical models to assess its impact on cognitive function.

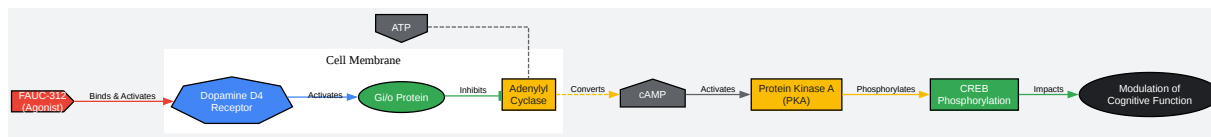
## Pharmacological Properties of FAUC-312

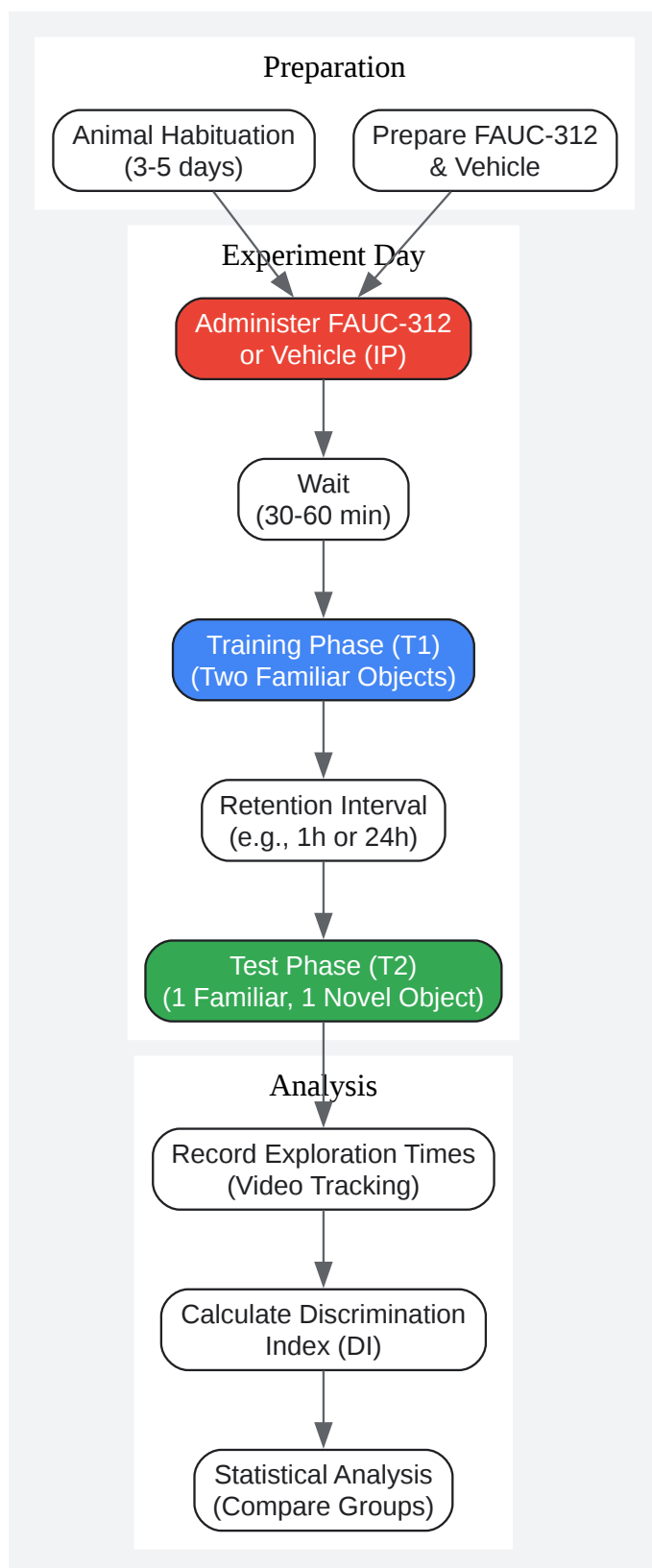
**FAUC-312** acts as a partial agonist at the dopamine D4 receptor, demonstrating high selectivity over other dopamine receptor subtypes. This selectivity allows for the targeted investigation of D4 receptor function with minimal off-target effects.

Property	Value	Reference
Target	Dopamine D4 Receptor	[1]
Mechanism of Action	Partial Agonist	[1]
Binding Affinity (Ki)	1.5 nM for D4 Receptor	[1]
Selectivity	>8,500-fold vs D2, D3	Ki values: 13,000 nM (D3), 25,000 nM (D2), 29,000 nM (D1).[1]
CAS Number	562104-72-7	[7]
Molecular Formula	C <sub>21</sub> H <sub>26</sub> N <sub>4</sub>	[1]
Molecular Weight	334.46 g/mol	[1]

## Dopamine D4 Receptor Signaling Pathway

Activation of the D4 receptor, a D2-like receptor, typically leads to the inhibition of adenylyl cyclase, which reduces intracellular levels of cyclic AMP (cAMP). This modulation of the cAMP pathway influences downstream signaling cascades that are crucial for neuronal function and plasticity in brain regions associated with cognition.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The Dopamine D4 Receptor Gene and Moderation of the Association Between Externalizing Behavior and IQ - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Dopamine receptor D4 - Wikipedia [en.wikipedia.org]
- 4. Dopamine, cognitive function, and gamma oscillations: role of D4 receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Frontiers | Dopamine, cognitive function, and gamma oscillations: role of D4 receptors [frontiersin.org]
- 7. FAUC-312 | dopamine D4 receptor agonist | CAS# 562104-72-7 | InvivoChem [invivochem.com]
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